

Synthesis of 4-(Phenylsulfonyl)morpholine: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: **4-(Phenylsulfonyl)morpholine**

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This document provides a comprehensive guide to the synthesis of **4-(phenylsulfonyl)morpholine** from phenylsulfonyl chloride and morpholine. It includes a detailed experimental protocol, a summary of key quantitative data, and visualizations of the experimental workflow and a relevant biological signaling pathway. This compound serves as a valuable building block in medicinal chemistry, particularly in the development of novel therapeutics.

Introduction

4-(Phenylsulfonyl)morpholine is a sulfonylated morpholine derivative that has garnered interest in the field of drug discovery. The morpholine moiety is a privileged scaffold in medicinal chemistry, known for improving the physicochemical properties of drug candidates. The phenylsulfonyl group can engage in various non-covalent interactions with biological targets. Derivatives of **4-(phenylsulfonyl)morpholine** have been investigated for their potential as anticancer agents, particularly in the context of triple-negative breast cancer, where they have been shown to induce cell-cycle arrest and apoptosis through the modulation of stress-related signaling pathways.^[1]

The synthesis of **4-(phenylsulfonyl)morpholine** is typically achieved through the nucleophilic substitution of the chloride in phenylsulfonyl chloride by the secondary amine of morpholine. This reaction is generally straightforward and proceeds with high efficiency under mild conditions.^[2]

Data Summary

The following table summarizes the key quantitative data for the synthesis of **4-(phenylsulfonyl)morpholine**.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ NO ₃ S	[3]
Molecular Weight	227.28 g/mol	[3]
Reaction Time	2 hours	[4]
Reaction Temperature	Room Temperature	[4]
¹ H NMR (CDCl ₃ , 400 MHz) δ (ppm)	7.78-7.76 (m, 2H), 7.65-7.54 (m, 3H), 3.79 (t, J=4.8 Hz, 4H), 3.10 (t, J=4.8 Hz, 4H)	[2]
¹³ C NMR (CDCl ₃ , 100 MHz) δ (ppm)	135.2, 133.1, 129.2, 127.6, 66.2, 46.1	[2]

Experimental Protocol

This protocol details the synthesis of **4-(phenylsulfonyl)morpholine** from phenylsulfonyl chloride and morpholine.

Materials:

- Phenylsulfonyl chloride
- Morpholine
- Triethylamine (Et₃N)
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO₃) solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

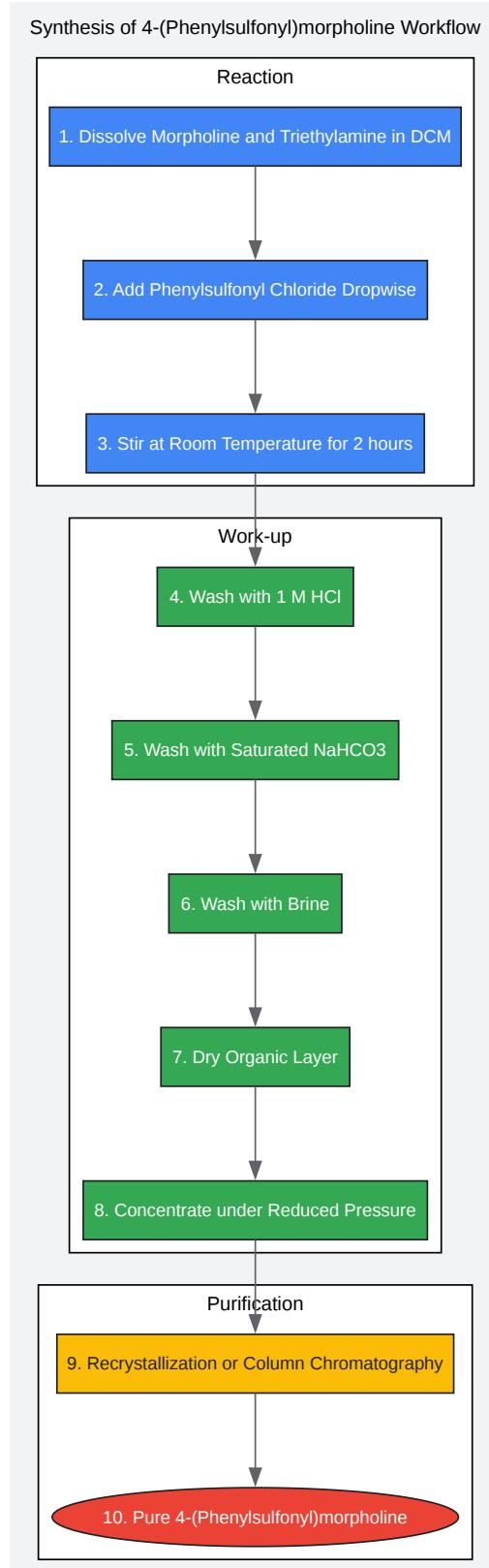
- Reaction Setup: To a clean, dry round-bottom flask equipped with a magnetic stir bar, add morpholine (1.0 equivalent) and dichloromethane (DCM) as the solvent.
- Addition of Base: Add triethylamine (1.1 equivalents) to the solution.
- Addition of Phenylsulfonyl Chloride: While stirring the solution at room temperature, add phenylsulfonyl chloride (1.0 equivalent) dropwise using a dropping funnel.
- Reaction: Stir the reaction mixture at room temperature for 2 hours.^[4] Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up:
 - Upon completion of the reaction, wash the reaction mixture with 1 M HCl.
 - Separate the organic layer and wash it sequentially with saturated NaHCO₃ solution and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.

- Filter the drying agent and concentrate the organic layer under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: The crude product can be purified by recrystallization or column chromatography to yield pure **4-(phenylsulfonyl)morpholine**.

Visualizations

Experimental Workflow:

The following diagram illustrates the key steps in the synthesis of **4-(phenylsulfonyl)morpholine**.



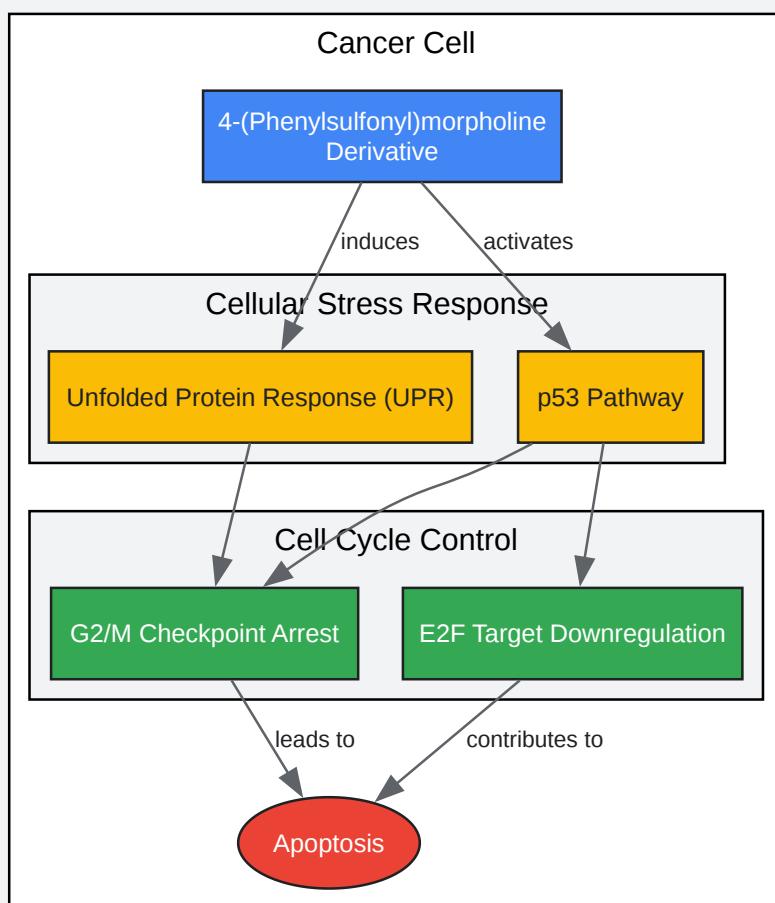
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Caption: Experimental workflow for the synthesis of **4-(Phenylsulfonyl)morpholine**.

Potential Signaling Pathway in Cancer:

Derivatives of **4-(phenylsulfonyl)morpholine** have been shown to induce apoptosis in cancer cells by modulating stress-related signaling pathways. The following diagram illustrates a conceptual signaling pathway.[1]

Conceptual Signaling Pathway of 4-(Phenylsulfonyl)morpholine Derivatives in Cancer

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Caption: Potential signaling pathway in cancer cells affected by **4-(phenylsulfonyl)morpholine** derivatives.

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References

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